

(+/-)-Cucurbic Acid mechanism of action in plant cells

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Compound of Interest

Compound Name: (+/-)-Cucurbic Acid

Cat. No.: B12050548

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An in-depth analysis of the available scientific literature reveals a notable scarcity of direct research on the specific mechanism of action of **(+/-)-cucurbic acid** in plant cells. However, its chemical classification provides a strong foundation for understanding its likely biological role. According to the PubChem database, (+)-cucurbic acid is identified as a member of the jasmonates and is functionally related to jasmonic acid[1]. This relationship suggests that cucurbic acid's mechanism of action is intrinsically linked to the well-characterized jasmonate signaling pathway, a critical component of plant growth, development, and defense responses[2][3].

This technical guide will, therefore, elucidate the mechanism of action of **(+/-)-cucurbic acid** by detailing the canonical jasmonic acid (JA) signaling pathway. It is hypothesized that cucurbic acid functions as an analog or derivative of jasmonic acid or its conjugates, thereby interacting with the core components of this pathway to elicit physiological responses.

Core Mechanism: The Jasmonate Signaling Pathway

The jasmonate signaling pathway is a complex network that regulates a plant's response to both biotic and abiotic stresses, as well as developmental processes[2][4]. The central mechanism involves a de-repression system, where the bioactive form of jasmonate, typically jasmonoyl-isoleucine (JA-Ile), triggers the degradation of repressor proteins, allowing for the activation of downstream transcription factors[5].

Key Components of the Pathway:

- Jasmonoyl-isoleucine (JA-Ile): The most bioactive form of jasmonate, which acts as the primary signaling molecule[4][5]. It is synthesized in response to various stimuli.
- COI1 (CORONATINE INSENSITIVE 1): An F-box protein that functions as the receptor for JA-Ile[5]. It is part of the Skp1/Cullin/F-box (SCFCOI1) E3 ubiquitin ligase complex.
- JAZ (Jasmonate ZIM-domain) Proteins: A family of repressor proteins that bind to and inhibit the activity of transcription factors in the absence of a JA signal[5][6].
- Transcription Factors (e.g., MYC2): Basic helix-loop-helix (bHLH) transcription factors that are master regulators of jasmonate-responsive genes. In the resting state, their activity is suppressed by JAZ proteins[5][6].

Upon an increase in cellular JA-Ile levels (or the presence of an analog like cucurbic acid), the hormone binds to the COI1 receptor. This binding event promotes the interaction between COI1 and a JAZ protein. The SCFCOI1 complex then ubiquitinates the JAZ protein, targeting it for degradation by the 26S proteasome. The removal of the JAZ repressor frees the transcription factor (e.g., MYC2) to activate the expression of a wide array of downstream genes involved in defense, stress responses, and development[5].

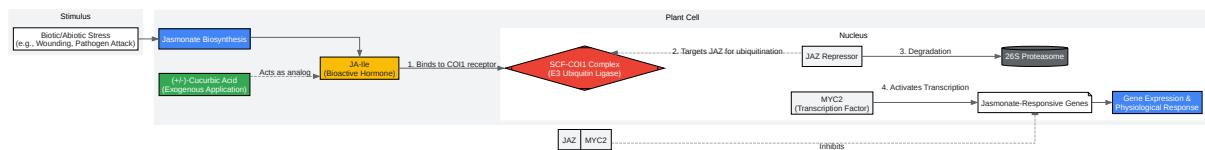
Quantitative Data Summary

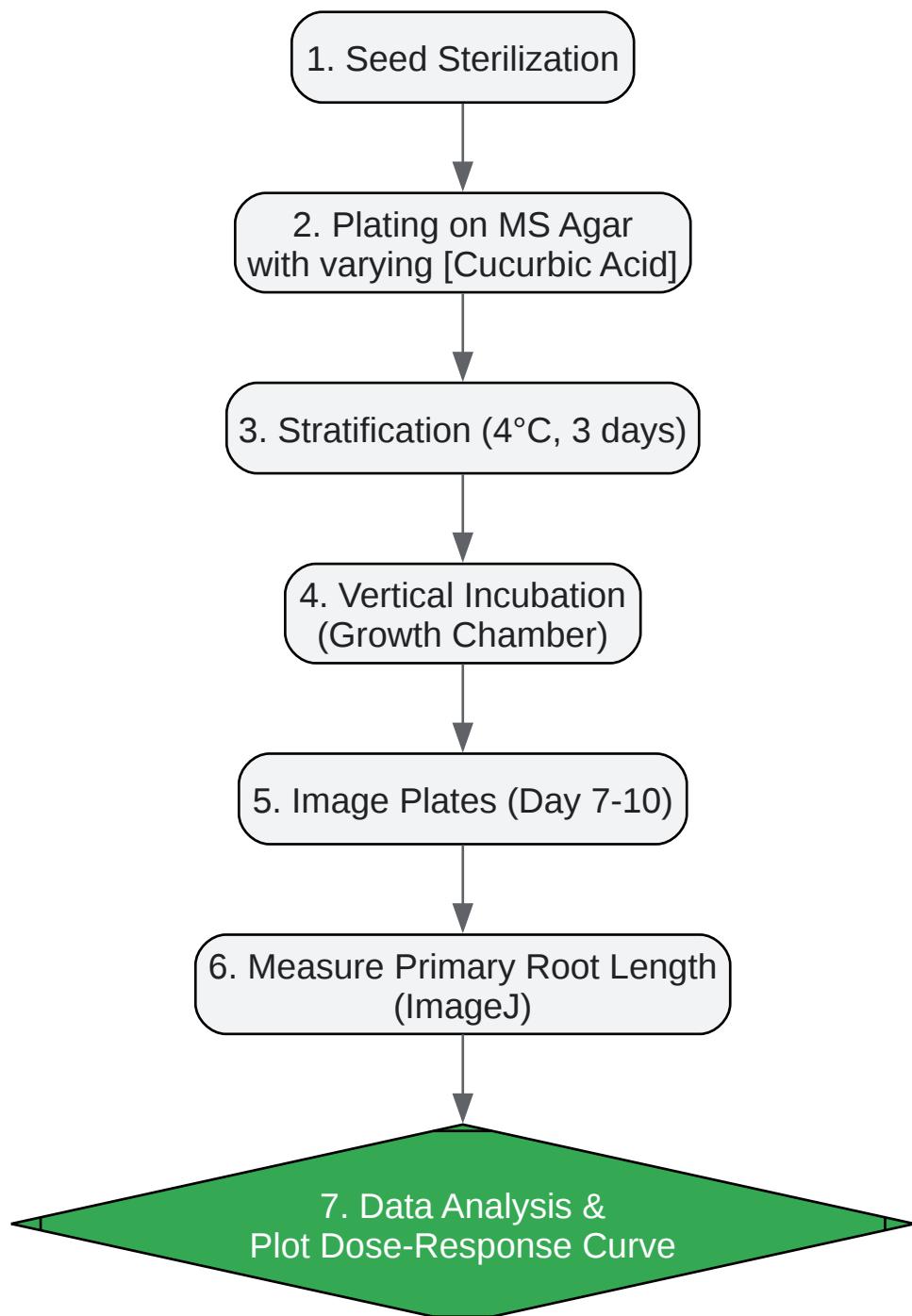
While specific quantitative data for **(+/-)-cucurbic acid**'s interaction with pathway components are not available, the following table summarizes typical concentration-dependent effects observed for jasmonates in various plant systems, which can be used as a proxy for designing experiments with cucurbic acid.

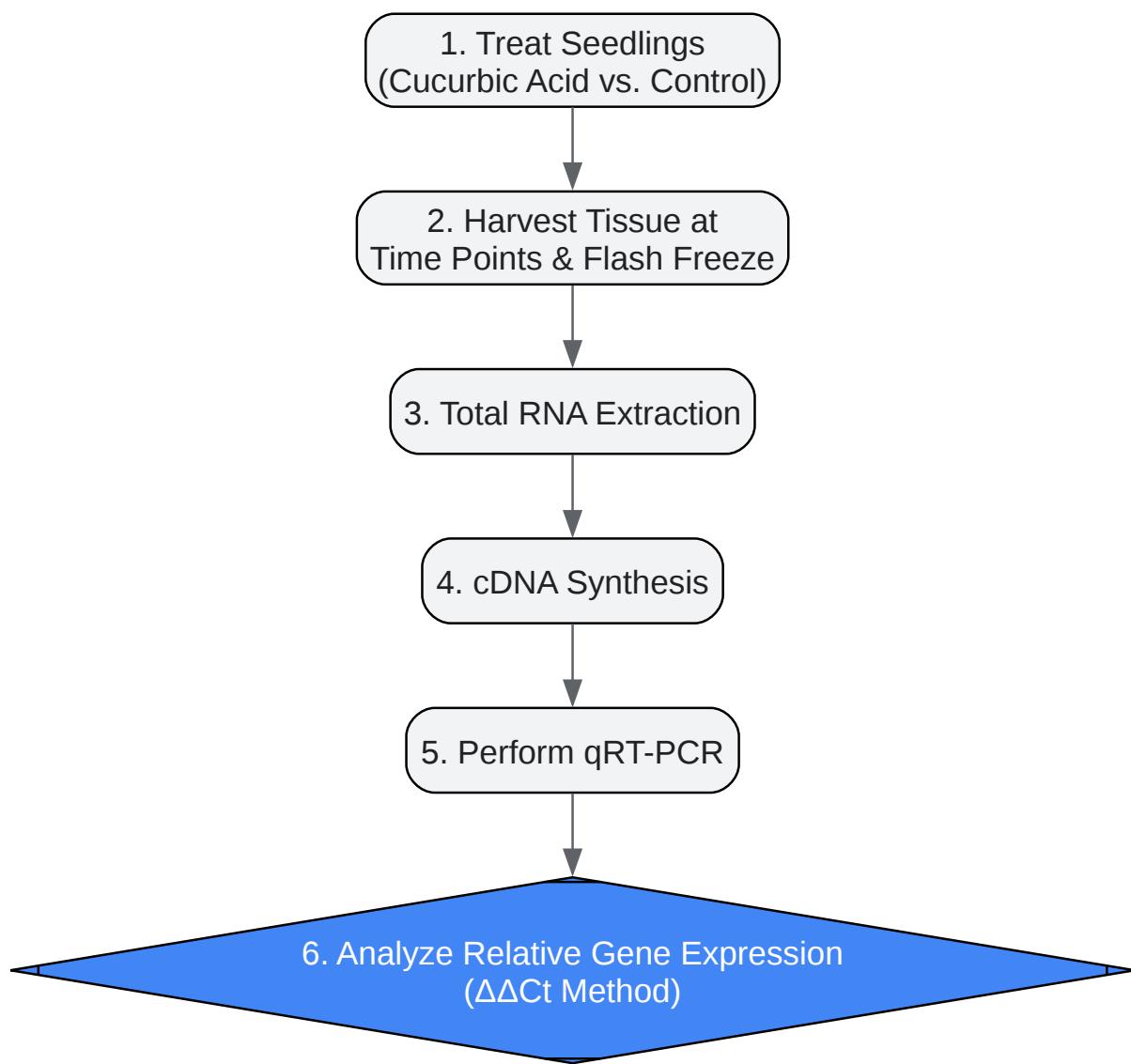
Parameter	Plant System	Compound	Concentration Range	Observed Effect	Reference
Gene Expression (PR-1, PR-4)	Arabidopsis thaliana	Methyl Jasmonate	10 - 100 µM	Induction of defense-related gene expression.	[7]
Growth Inhibition	Arabidopsis thaliana seedlings	Jasmonic Acid	1 - 50 µM	Inhibition of primary root growth.	[5]
Secondary Metabolite Production	Cucurbita pepo (cell culture)	Jasmonic Acid	50 - 200 µM	Increased production of defense compounds.	[8]
Stomatal Closure	Vicia faba	Jasmonic Acid	1 - 10 µM	Induction of stomatal closure to reduce water loss.	[2]

Signaling Pathway Diagrams

The following diagrams, generated using the DOT language, illustrate the core jasmonate signaling pathway through which **(+/-)-cucurbitic acid** is presumed to act.







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